

Benzophenone-2,4,5-tricarboxylic Acid: A Comprehensive Technical Review of its Applications

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Compound of Interest

Compound Name: *Benzophenone-2,4,5-tricarboxylic Acid*

Cat. No.: *B162292*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis, applications, and biological activity of **Benzophenone-2,4,5-tricarboxylic Acid** (BPTCA). BPTCA, also known as 5-benzoylbenzene-1,2,4-tricarboxylic acid, is a versatile organic compound with significant potential in materials science and pharmacology. Its unique structure, featuring a benzophenone core and three carboxylic acid groups, imparts desirable properties for the development of high-performance polymers, functional metal-organic frameworks (MOFs), advanced photoactive materials, and novel therapeutic agents.

Core Applications and Properties

Benzophenone-2,4,5-tricarboxylic acid is a key intermediate in various fields of organic synthesis and material science.^[1] Its multifunctional nature allows for its use in a range of applications, from creating robust polymers to exhibiting promising biological activities.

High-Performance Polymers

BPTCA serves as a crucial building block in the synthesis of high-performance polymers, such as polyimides. These polymers are renowned for their exceptional thermal stability and mechanical strength.^[1] The three carboxylic acid groups on the BPTCA molecule facilitate

extensive cross-linking, which contributes to the durability and resilience of the resulting polymeric materials.^[1] These polymers are often used in advanced coatings and adhesives.^[1]

Metal-Organic Frameworks (MOFs)

The carboxylic acid functionalities of BPTCA enable it to act as a ligand that can form stable complexes with metal ions. This property is leveraged in the creation of metal-organic frameworks (MOFs), which are crystalline materials with a porous structure.^[1] MOFs synthesized with BPTCA have potential applications in catalysis and gas storage.^[1]

Photoactive Materials

The benzophenone moiety in BPTCA is an effective chromophore, capable of absorbing ultraviolet (UV) radiation. This makes BPTCA a valuable component in the synthesis of photoactive materials, particularly as a UV-absorbing agent in protective films and sunscreens.^[1]

Biological Activity

Recent studies have highlighted the potential of BPTCA in the biomedical field. It has demonstrated notable antioxidant and anticancer properties in preclinical studies.^[2]

Quantitative Data Summary

The following tables summarize the key quantitative data reported for **Benzophenone-2,4,5-tricarboxylic Acid** and related materials.

Table 1: Physicochemical Properties of **Benzophenone-2,4,5-tricarboxylic Acid**

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₀ O ₇	^[3] ^[4] ^[5]
Molecular Weight	314.25 g/mol	^[1] ^[4] ^[5]
Appearance	White to almost white powder/crystal	^[4] ^[5]
Purity	>98.0% (T)	^[1] ^[4]

Table 2: Biological Activity of **Benzophenone-2,4,5-tricarboxylic Acid**

Activity	Assay	IC ₅₀ Value	Cell Line	Reference
Antioxidant	DPPH Scavenging	25 μ M	-	[2]
Antioxidant	ABTS Scavenging	30 μ M	-	[2]
Anticancer	In vitro cytotoxicity	0.48 μ M	Human Triple Negative Breast Cancer (MDA-MBA-231)	[2]
Anticancer	In vitro cytotoxicity	Not specified	Human Pancreatic Cancer (MIAPaCa-2)	[2]
Anticancer	In vitro cytotoxicity	0.99 μ M	Human Colorectal Adenocarcinoma (WiDr)	[2]

Table 3: Thermal Properties of Polyimides Derived from Benzophenone Tetracarboxylic Dianhydride (a related compound)

Property	Temperature Range	Reference
Initial Decomposition Temperature (IDT)	502°C – 525°C	[1]
Temperature of 10% Weight Loss	535°C – 558°C	[1]

Experimental Protocols

Detailed experimental methodologies are crucial for the replication and advancement of scientific findings. This section provides detailed protocols for the synthesis of BPTCA and its application in the preparation of polyimides and MOFs.

Synthesis of Benzophenone-2,4,5-tricarboxylic Acid

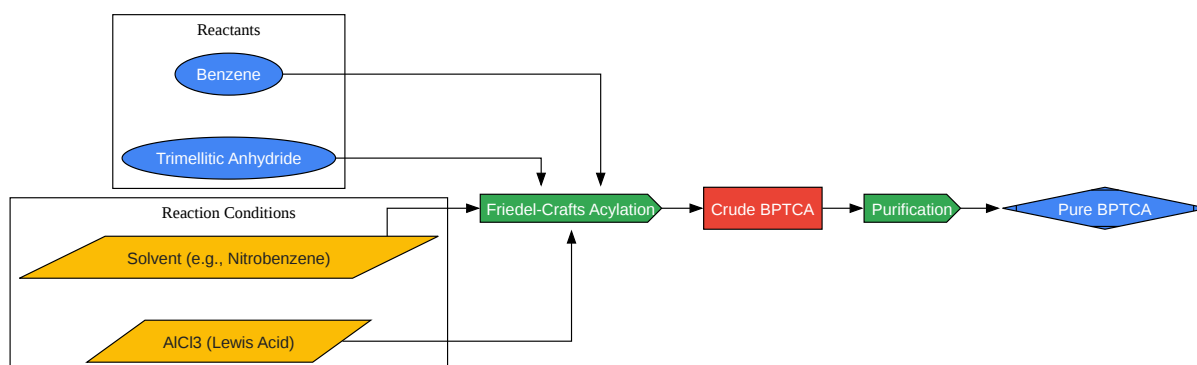
A plausible synthetic route for **Benzophenone-2,4,5-tricarboxylic acid** involves a Friedel-Crafts acylation reaction between benzene and trimellitic anhydride (1,2,4-benzenetricarboxylic anhydride), followed by hydrolysis. Trimellitic anhydride is commercially available and can be prepared by the oxidation of 1,2,4-trimethylbenzene.[6][7]

Step 1: Friedel-Crafts Acylation

- To a stirred solution of trimellitic anhydride (1 equivalent) in a suitable solvent (e.g., nitrobenzene or 1,2-dichloroethane) at 0-5°C, add a Lewis acid catalyst such as anhydrous aluminum chloride (AlCl_3) (1.1 equivalents) portion-wise.
- Slowly add benzene (1.1 equivalents) to the reaction mixture while maintaining the temperature below 10°C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by carefully pouring the mixture into a mixture of crushed ice and concentrated hydrochloric acid.
- Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude product.

Step 2: Purification

- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of methanol in dichloromethane) to yield the pure **Benzophenone-2,4,5-tricarboxylic acid**.



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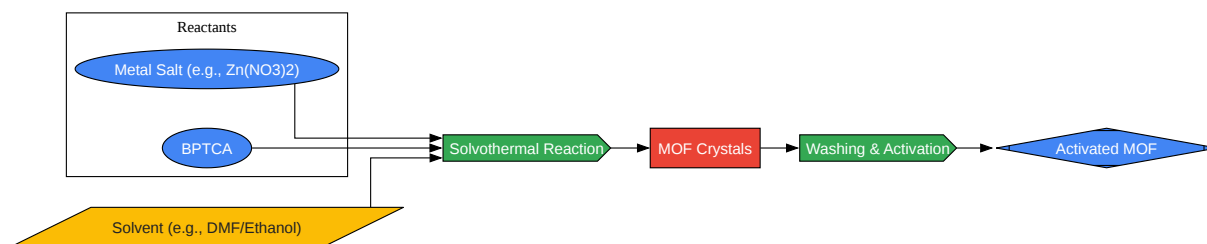
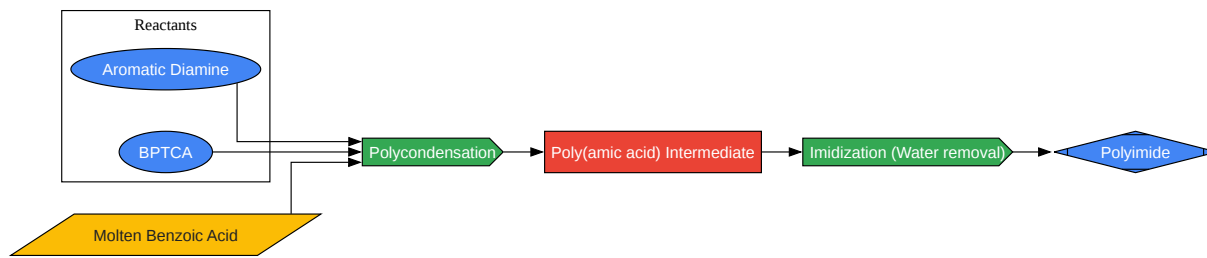
Caption: Proposed synthesis of **Benzophenone-2,4,5-tricarboxylic Acid**.

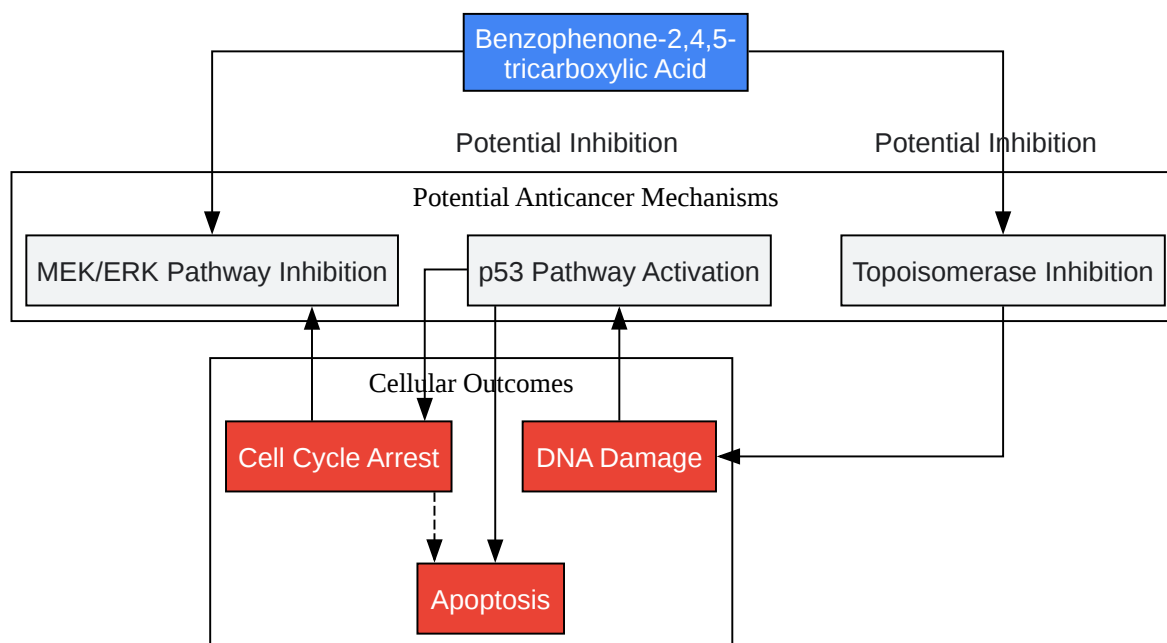
Synthesis of Polyimides from Benzophenone-2,4,5-tricarboxylic Acid

A one-pot polycondensation reaction in molten benzoic acid is an effective method for preparing polyimides from BPTCA and an aromatic diamine.[8][9]

- In a three-necked flask equipped with a mechanical stirrer, a nitrogen inlet, and a condenser, melt benzoic acid under a nitrogen atmosphere.
- Add **Benzophenone-2,4,5-tricarboxylic acid** (1 equivalent) and an aromatic diamine (e.g., 4,4'-oxydianiline) (1 equivalent) to the molten benzoic acid.
- Heat the reaction mixture to 180-200°C and maintain for 4-6 hours with continuous stirring.

- Monitor the formation of the poly(amic acid) intermediate and its subsequent imidization by monitoring the evolution of water.
- After the reaction is complete, cool the mixture to room temperature.
- Precipitate the polyimide by pouring the reaction mixture into a non-solvent such as methanol.
- Filter the polymer, wash thoroughly with methanol and then with hot water to remove any residual benzoic acid.
- Dry the resulting polyimide powder under vacuum at 100-120°C.





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